

A Comparative Guide to Diethylammonium Bromide and Methylammonium Bromide as Perovskite Additives

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Compound of Interest

Compound Name: Diethylammonium bromide

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In the rapidly advancing field of perovskite photovoltaics, the use of additives is a key strategy to enhance the efficiency and stability of solar cells. Among the plethora of additives investigated, **Diethylammonium Bromide** (DEABr) and Methylammonium Bromide (MABr) have emerged as promising candidates for improving perovskite film quality and device performance. This guide provides an objective comparison of these two additives, supported by experimental data, to assist researchers in selecting the optimal compound for their specific applications.

Performance Comparison

The efficacy of DEABr and MABr as additives is reflected in the key performance metrics of perovskite solar cells. The following tables summarize the quantitative data from various studies, showcasing the impact of these additives on device efficiency and stability.

Additive	Perovskite System	PCE (%)	Voc (V)	Jsc (mA/cm ²)	FF (%)	Citation
DEABr	MAPbI ₃	18.30	-	-	-	[1]
Control (no additive)	MAPbI ₃	14.37	-	-	-	[1]
MABr	FASnI ₃	8.38	0.53	-	70	[2]
Control (no additive)	FASnI ₃	5.21	0.40	-	60	[2]
MABr	FAPbI ₃	19.4	1.11	-	72	[3]
Control (no additive)	FAPbI ₃	14.2	-	-	-	[3]
MABr	Cs ₂ AgBiBr ₆ (Lead-Free)	2.53	-	3.50	0.76	[4]
Control (no additive)	Cs ₂ AgBiBr ₆ (Lead-Free)	1.43	-	2.35	0.66	[4]
MABr	MAPbBr ₃	8.7	1.45	9.75	61.5	[5]

Table 1: Photovoltaic Performance of Perovskite Solar Cells with DEABr and MABr Additives. PCE: Power Conversion Efficiency, Voc: Open-circuit Voltage, Jsc: Short-circuit Current Density, FF: Fill Factor.

Impact on Perovskite Properties

Both DEABr and MABr influence the morphological and electronic properties of the perovskite film, which in turn affects device performance.

Morphology and Crystallinity

- DEABr: The introduction of DEABr has been shown to induce the secondary growth of small perovskite crystals into larger ones, resulting in a large-grain 3D perovskite film.[1] This

improved crystallinity and the formation of a 2D capping layer on the 3D perovskite surface contribute to enhanced moisture stability.[1]

- MABr: The addition of MABr promotes highly oriented crystallization of the perovskite film.[2] In FAPbI₃ systems, MABr helps to suppress the formation of the undesirable yellow δ -phase and encourages the formation of the photoactive black α -phase, leading to higher quality films.[3]

Defect Passivation and Electronic Properties

- DEABr: The formation of a 2D capping layer by DEABr treatment passivates surface defects. [1] This leads to fewer non-radiative recombination centers and facilitates carrier extraction at the interface.[1]
- MABr: MABr is effective in reducing the trap density in perovskite films. For instance, in FASnI₃ perovskites, the trap density was significantly reduced with the addition of MABr.[2] This reduction in defects leads to prolonged carrier lifetimes and improved charge transport. [4]

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon published research. Below are typical experimental protocols for the incorporation of DEABr and MABr as additives in perovskite solar cells.

DEABr Additive Protocol (Post-treatment)

A common method for introducing DEABr is through a post-treatment of the perovskite film.

- Perovskite Film Deposition: A standard MAPbI₃ precursor solution is spin-coated on a suitable substrate.
- DEABr Solution Preparation: A solution of DEABr in isopropanol is prepared.
- Post-Treatment: The DEABr solution is spin-coated onto the MAPbI₃ film.
- Annealing: The film is then annealed to promote the secondary growth of crystals and the formation of the 2D/3D hybrid structure.[1]

MABr Additive Protocol (Incorporation in Precursor)

MABr is often directly incorporated into the perovskite precursor solution.

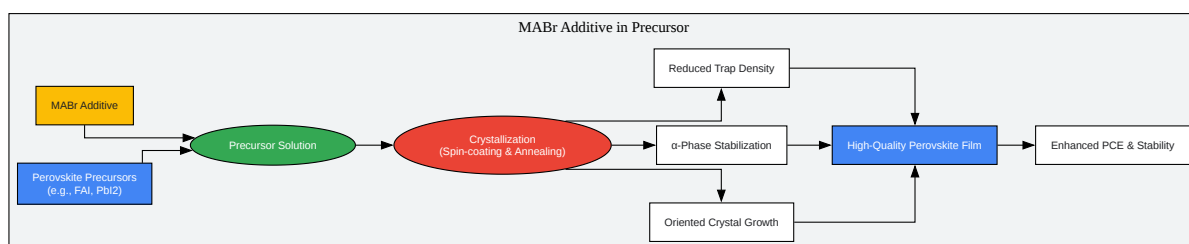
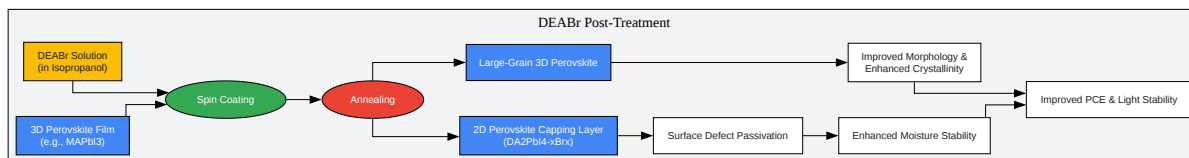
- **Precursor Solution Preparation:** MABr is dissolved along with the main perovskite components (e.g., FAI and PbI₂) in a solvent like DMF:DMSO.[3]
- **Spin-Coating:** The precursor solution containing MABr is spin-coated onto the substrate.
- **Anti-Solvent Treatment:** An anti-solvent is dripped onto the spinning substrate to induce rapid crystallization.
- **Annealing:** The film is subsequently annealed to remove residual solvent and improve crystallinity.[3]

Mechanisms of Action

The improvements in perovskite solar cell performance upon the addition of DEABr and MABr can be attributed to several key mechanisms.

DEABr: 2D/3D Heterostructure Formation

The larger diethylammonium cation of DEABr tends to form a 2D perovskite layer on top of the 3D bulk perovskite. This 2D capping layer acts as a passivation agent, reducing surface defects and enhancing stability.



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- To cite this document: BenchChem. [A Comparative Guide to Diethylammonium Bromide and Methylammonium Bromide as Perovskite Additives]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7801147#diethylammonium-bromide-vs-methylammonium-bromide-as-a-perovskite-additive]

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